

Recommended dosage of Solvent Orange 60 for transparent vs. non-transparent plastics

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Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B182703

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Application Notes and Protocols: Solvent Orange 60 Dosage in Plastics

Introduction

Solvent Orange 60, also known as Transparent Orange 3G, is a versatile solvent dye belonging to the perinone class, widely utilized for coloring a variety of plastics.^{[1][2]} Its popularity stems from its excellent heat resistance, light fastness, and good migration resistance, making it suitable for a range of demanding applications.^{[1][3]} This document provides detailed application notes and protocols for the use of **Solvent Orange 60** in both transparent and non-transparent plastics, aimed at researchers, scientists, and professionals in drug development who may use colored plastics in their work.

Key Properties of Solvent Orange 60

Solvent Orange 60 is a yellowish-orange powder with high tinting strength.^[3] It is soluble in various organic solvents but insoluble in water. This dye is compatible with a wide array of polymers, making it a versatile choice for plastic coloration.

Property	Value	Source(s)
Chemical Name	12H-Phthaloperin-12-one	
C.I. Name	Solvent Orange 60	
CAS Number	6925-69-5, 61969-47-9	
Molecular Formula	C18H10N2O	
Melting Point	230 °C	
Heat Resistance in PS	Up to 300 °C	
Light Fastness in PS	8 (on a scale of 1-8)	

Recommended Dosage

The recommended dosage of **Solvent Orange 60** varies depending on whether the desired final product is transparent or non-transparent (opaque). For non-transparent applications, a higher concentration of the dye is typically required, often in conjunction with a white pigment such as titanium dioxide (TiO₂) to achieve the desired opacity and color intensity.

Application Type	Recommended Dosage (%)	Notes	Source(s)
Transparent	0.025	-	
Non-Transparent	0.05	Typically used with 0.1% TiO ₂	
Alternative Range	0.05 (Transparent) - 0.08 (Non-Transparent)	Some suppliers provide a slightly different range.	

Compatible Polymers

Solvent Orange 60 is suitable for coloring a wide range of plastic resins. Its compatibility makes it a versatile option for numerous applications.

Polymer	Compatibility	Source(s)
Polystyrene (PS)	Superior	
High Impact Polystyrene (HIPS)	Superior	
Acrylonitrile Butadiene Styrene (ABS)	Superior	
Polymethyl Methacrylate (PMMA)	Superior	
Polycarbonate (PC)	Superior	
Unplasticized Polyvinyl Chloride (RPVC)	Superior	
Styrene-Acrylonitrile Resin (SAN)	Superior	
Acrylonitrile Styrene Acrylate (AS)	Superior	
Polyethylene Terephthalate (PET)	Applicable	
Polyamide 6 (PA6)	Applicable	

Experimental Protocols

The incorporation of **Solvent Orange 60** into plastics can be achieved through two primary methods: direct addition during processing or via a masterbatch.

1. Direct Addition Protocol

This method is suitable for laboratory-scale experiments and small production runs where precise control over the dye concentration is required.

Materials and Equipment:

- Plastic resin pellets

- **Solvent Orange 60** powder
- Precision weighing balance
- Tumble mixer or similar blending equipment
- Injection molding machine or extruder
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- **Drying:** Dry the plastic resin pellets according to the manufacturer's specifications to remove any residual moisture.
- **Weighing:** Accurately weigh the required amount of plastic resin and **Solvent Orange 60** powder based on the desired final concentration (refer to the dosage table).
- **Blending:** In a suitable container, combine the plastic resin and **Solvent Orange 60** powder. Mix thoroughly using a tumble mixer for 15-20 minutes to ensure a homogenous distribution of the dye on the surface of the pellets.
- **Processing:** Introduce the blended material into the hopper of the injection molding machine or extruder.
- **Molding/Extrusion:** Set the processing parameters (temperature, pressure, etc.) according to the specific plastic being used. The high heat resistance of **Solvent Orange 60** allows for processing at elevated temperatures.
- **Sample Collection:** Collect the colored plastic samples for analysis.

2. Masterbatch Preparation Protocol

The masterbatch method is the most common approach in industrial settings. It involves preparing a concentrated mixture of the dye in a carrier resin, which is then blended with the bulk polymer during processing.

Materials and Equipment:

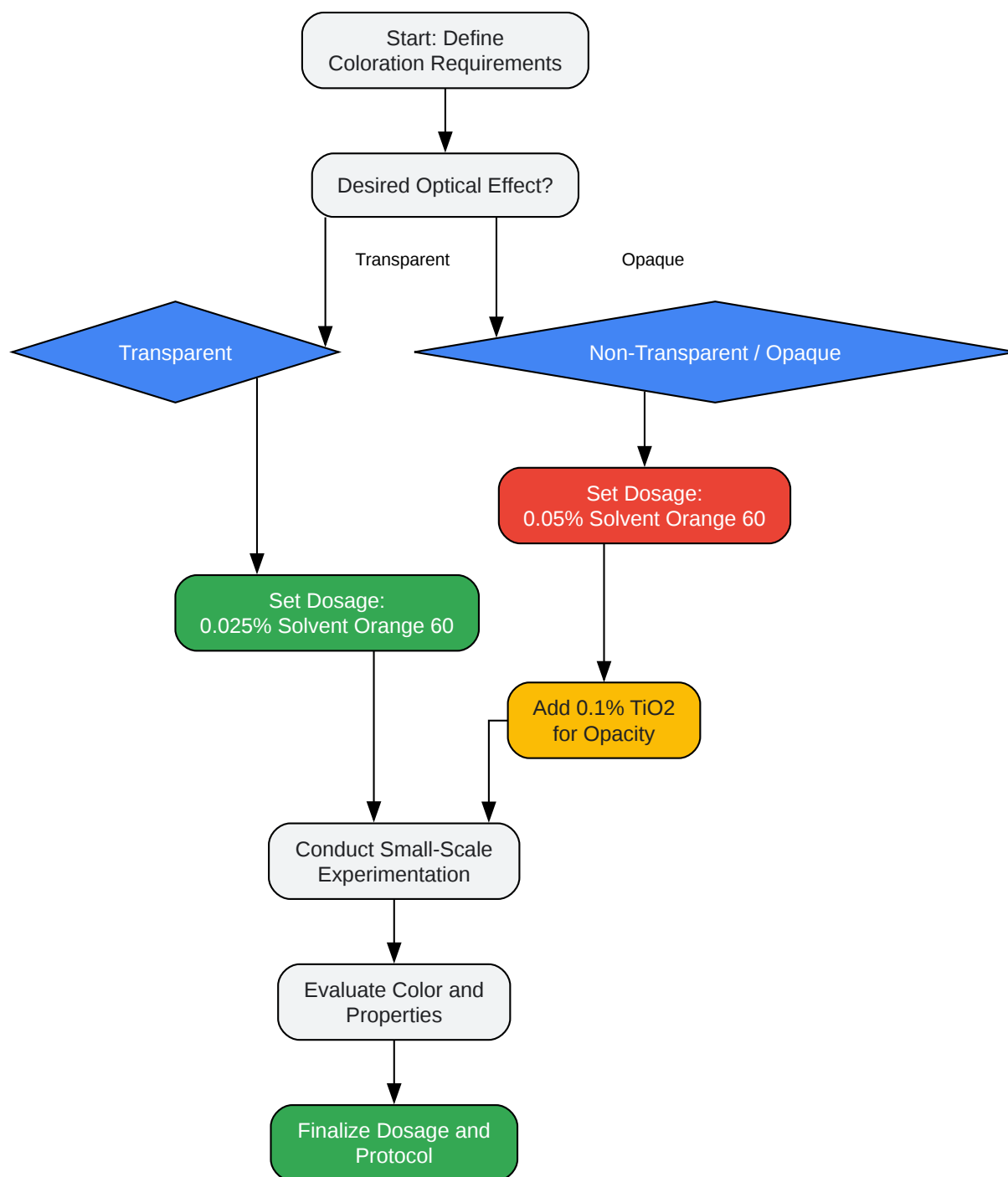
- Carrier resin (compatible with the final plastic, e.g., PE, PP, or a universal carrier)
- **Solvent Orange 60** powder
- Twin-screw extruder
- Pelletizer
- Personal Protective Equipment (PPE)

Procedure:

- Premixing: Prepare a premix of the carrier resin and a high concentration of **Solvent Orange 60** (e.g., 10-40% by weight).
- Extrusion: Feed the premix into a twin-screw extruder. The extrusion process ensures thorough dispersion of the dye within the molten carrier resin.
- Pelletizing: The extruded strands are cooled and cut into pellets using a pelletizer. These pellets constitute the masterbatch.
- Usage: The masterbatch pellets are then blended with the natural (uncolored) plastic resin at a predetermined ratio to achieve the desired final color concentration during the molding or extrusion process.

Logical Workflow for Dosage Selection

The following diagram illustrates the decision-making process for selecting the appropriate dosage of **Solvent Orange 60**.



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Caption: Workflow for selecting the appropriate dosage of **Solvent Orange 60**.

This workflow provides a systematic approach to determining the optimal concentration of **Solvent Orange 60** based on the desired aesthetic outcome of the plastic product. It is recommended to perform small-scale trials to validate the chosen dosage and ensure it meets the specific requirements of the application.

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